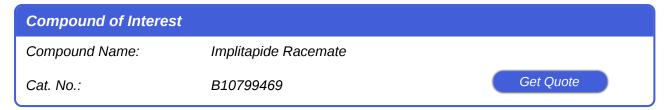


Physicochemical Properties and Solubility of Implitapide Racemate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Implitapide is a potent inhibitor of the microsomal triglyceride transfer protein (MTP), a critical enzyme in the assembly and secretion of apolipoprotein B-containing lipoproteins in the liver and intestine.[1][2][3] By inhibiting MTP, implitapide effectively reduces the plasma levels of triglycerides and low-density lipoprotein (LDL) cholesterol, making it a compound of significant interest in the management of hyperlipidemia and the prevention of atherosclerosis.[2][3] This technical guide provides a comprehensive overview of the physicochemical properties and solubility of **implitapide racemate**, offering crucial data and methodologies for researchers and professionals involved in its study and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a drug candidate is fundamental for its development. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and manufacturing processes. The key physicochemical properties of **implitapide racemate** are summarized in the table below.



Property	Value	Source
Molecular Formula	C35H37N3O2	
Molecular Weight	531.69 g/mol	
CAS Number	177277-99-5	_
Appearance	White to off-white powder	Inferred from typical small molecule drugs
pKa (Strongest Acidic)	13.2 (Predicted)	
pKa (Strongest Basic)	3.9 (Predicted)	
Melting Point	Not experimentally determined in the provided search results.	
Boiling Point	Not experimentally determined in the provided search results.	-
Relative Density	1.21 g/cm³ (Predicted)	-

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability. **Implitapide racemate** is described as slightly soluble or insoluble in aqueous media. The following table summarizes the available solubility data.



Solvent	Solubility	Source
Aqueous Media	< 1 mg/mL (Slightly soluble to insoluble)	
Dimethyl Sulfoxide (DMSO)	A mother liquor concentration of 40 mg/mL has been reported for the non-racemic form, implitapide.	
Ethanol	No specific data available in the provided search results.	
Methanol	No specific data available in the provided search results.	-

The poor aqueous solubility of **implitapide racemate** presents a challenge for oral formulation and necessitates enabling formulation strategies to enhance its dissolution and absorption.

Experimental Protocols

Accurate determination of physicochemical properties is paramount. The following sections detail the standard experimental methodologies for determining the key parameters of **implitapide racemate**.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. The capillary melting point method is a widely used technique.

Methodology:

- Sample Preparation: A small amount of the dry, finely powdered implitapide racemate is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point.



- Observation: As the temperature nears the melting point, the heating rate is slowed to approximately 1-2°C per minute to allow for thermal equilibrium.
- Melting Range: The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.



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Capillary Method for Melting Point Determination.

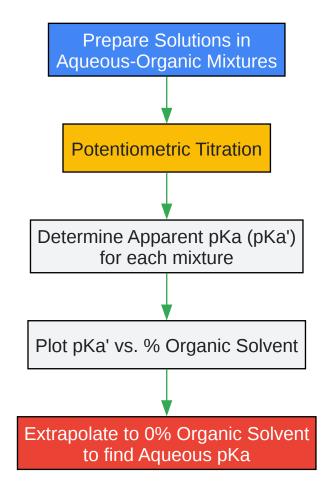
pKa Determination for Poorly Soluble Compounds

The ionization constant (pKa) is crucial for understanding a drug's behavior in physiological environments. For poorly soluble compounds like **implitapide racemate**, methods that accommodate low solubility are necessary. The use of co-solvents or surfactants with potentiometric or spectrophotometric methods is a common approach.

Methodology (Co-solvent Method):

- Solution Preparation: A series of solutions of implitapide racemate are prepared in various ratios of an organic co-solvent (e.g., methanol) and water.
- Titration: Each solution is titrated with a standardized acid or base.
- pH Measurement: The pH of the solution is measured after each addition of the titrant using a calibrated pH meter.
- Apparent pKa Calculation: The apparent pKa (pKa') is determined from the titration curve for each co-solvent mixture.
- Extrapolation: The aqueous pKa is estimated by extrapolating the pKa' values to 0% cosolvent.







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